

Application Notes and Protocols: (Rac)-SNC80

Solubility in DMSO and Saline

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Compound of Interest

Compound Name: (Rac)-SNC80

Cat. No.: B1230516

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(Rac)-SNC80 is a racemic mixture containing the active δ -opioid receptor agonist SNC80. These notes pertain to the preparation of solutions for research applications.

Introduction

(Rac)-SNC80 is a potent and selective non-peptide agonist of the δ -opioid receptor. Its use in both in vitro and in vivo research necessitates clear protocols for its solubilization. This document provides detailed application notes on the solubility of **(Rac)-SNC80** in Dimethyl Sulfoxide (DMSO) and the preparation of aqueous solutions for experimental use.

Data Presentation: Solubility of SNC80

The solubility of SNC80, the active component of **(Rac)-SNC80**, in DMSO varies across different suppliers. For saline, direct solubility is limited, and co-solvents are typically required for aqueous formulations.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source
DMSO	8.99	20	Tocris Bioscience[1]
DMSO	Not Specified	20	Abcam
DMSO	0.1	Not Specified	Cayman Chemical[2]
DMSO	Soluble	Not Specified	Sigma-Aldrich[3]
1 eq. HCl	44.96	100 (with gentle warming)	Tocris Bioscience[1]

Note: The molecular weight of SNC80 is approximately 449.64 g/mol . Discrepancies in reported solubility may be due to differences in the purity of the compound, temperature, and the specific batch. It is always recommended to perform a small-scale solubility test.

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-SNC80** in DMSO.

Materials:

- **(Rac)-SNC80** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **(Rac)-SNC80** powder. For 1 mL of a 10 mM solution, you will need approximately 4.5 mg.

- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the **(Rac)-SNC80** powder.
- **Mixing:** Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- **Warming/Sonication (Optional):** If the compound does not fully dissolve, gentle warming (not exceeding 40°C) or brief sonication can be applied.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability. A common storage recommendation is up to 6 months at -80°C and 1 month at -20°C.

Direct dissolution of **(Rac)-SNC80** in saline is challenging. This protocol provides a common method using co-solvents to create a clear aqueous solution suitable for administration.

Materials:

- **(Rac)-SNC80** DMSO stock solution (e.g., 33.3 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile tubes

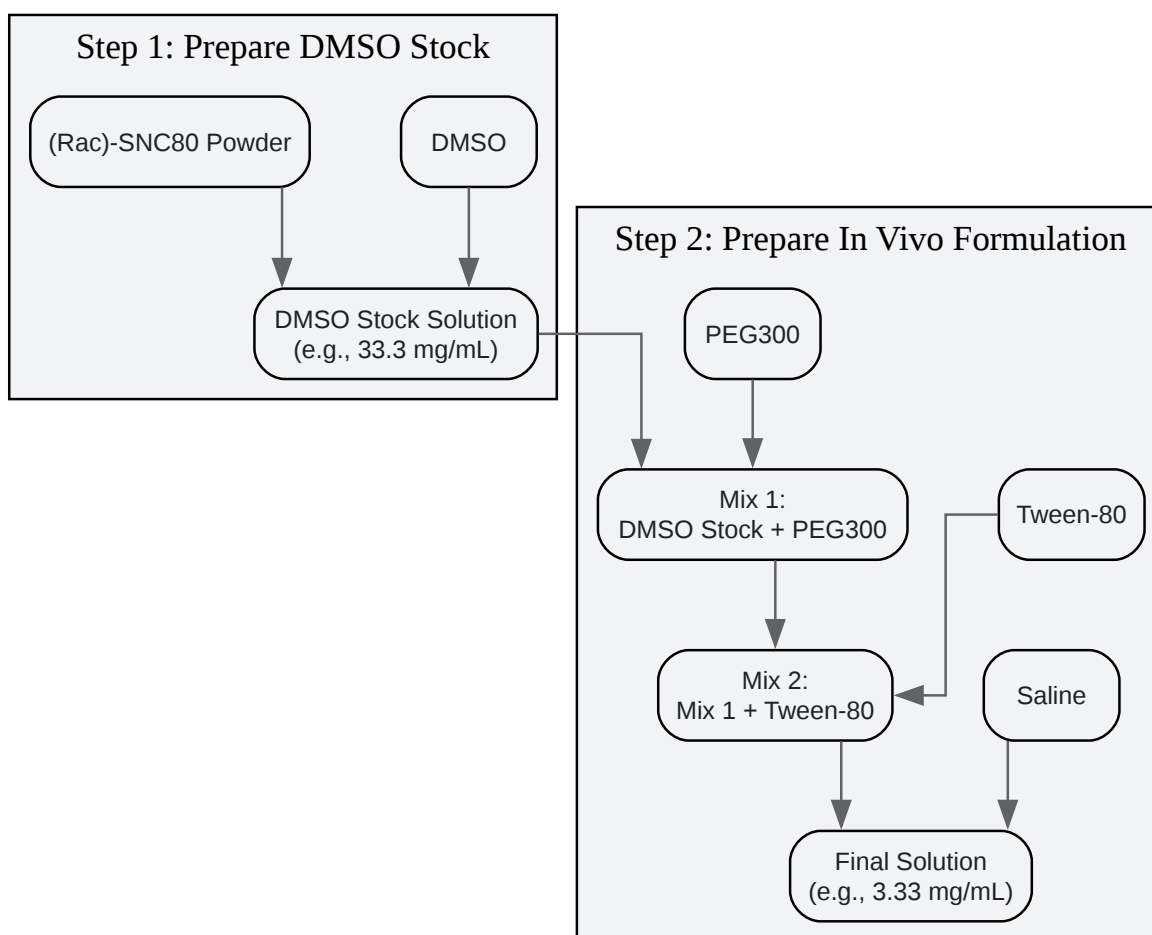
Procedure (to prepare 1 mL of a 3.33 mg/mL final solution):

- **Start with DMSO Stock:** In a sterile tube, take 100 µL of a 33.3 mg/mL **(Rac)-SNC80** stock solution in DMSO.
- **Add PEG300:** Add 400 µL of PEG300 to the DMSO stock solution and mix thoroughly until the solution is clear.
- **Add Tween-80:** Add 50 µL of Tween-80 and mix again until the solution is clear.

- Final Dilution with Saline: Add 450 μ L of sterile saline to bring the total volume to 1 mL. Mix until the final solution is clear.
- Use Fresh: It is recommended to prepare this working solution fresh on the day of use.

Alternative for Saline Formulation: For some applications, SNC80 has been prepared by initially mixing it with 1 equivalent of tartaric acid before dissolving in sterile water, which is then diluted in saline solution.

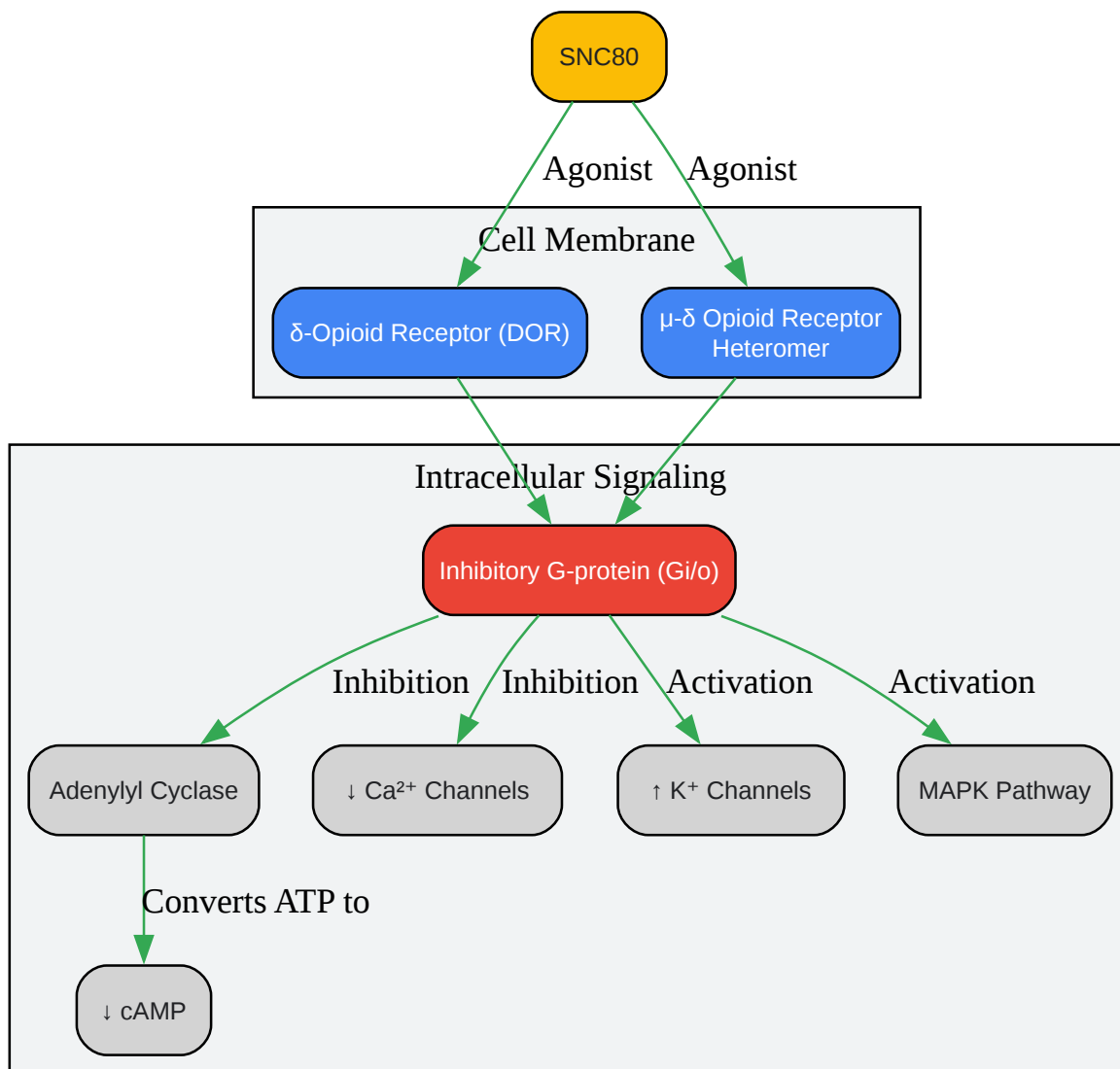
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Caption: Workflow for preparing an injectable **(Rac)-SNC80** solution.

SNC80 is a selective agonist for the δ -opioid receptor (DOR), which is a G-protein coupled receptor (GPCR). It has also been shown to activate μ - δ opioid receptor heteromers.



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Caption: Simplified signaling pathway for the δ -opioid receptor agonist SNC80.

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